

Spectroscopic and Methodological Profile of 5-Propylfuran-2-carbaldehyde (CAS 14497-27-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Propylfuran-2-carbaldehyde

Cat. No.: B087962

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a detailed overview of the spectroscopic properties and synthesis of **5-Propylfuran-2-carbaldehyde** (CAS Number: 14497-27-9), a furan derivative of interest in various chemical and potentially biological research areas. While furan-containing compounds are known for a wide range of biological activities, specific data for this particular molecule is limited in the public domain.[1][2] This document compiles available experimental data, outlines a detailed synthesis protocol, and provides context on the general significance of this class of compounds.

Chemical and Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for **5-Propylfuran-2-carbaldehyde**. It is important to note that while experimental Nuclear Magnetic Resonance (NMR) data is available, specific experimental Infrared (IR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) data for this compound could not be sourced from the public domain during the compilation of this guide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental ^1H and ^{13}C NMR data have been reported in the context of its synthesis.[3]

Table 1: ^1H NMR Spectroscopic Data of **5-Propylfuran-2-carbaldehyde**[3]

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
9.51	s	-	Aldehyde H
7.16	d	4.5	Furan Ring H
6.23	d	4.5	Furan Ring H
2.69	t	7.5	-CH ₂ - (α to furan)
1.72	m	-	-CH ₂ - (β to furan)
0.97	t	7.5	-CH ₃

Solvent: CDCl₃, Frequency: 300 MHz

Table 2: ¹³C NMR Spectroscopic Data of **5-Propylfuran-2-carbaldehyde**[\[3\]](#)

Chemical Shift (δ , ppm)	Assignment
176.9	C=O (Aldehyde)
163.9	Furan Ring C
151.8	Furan Ring C
123.5	Furan Ring C
108.7	Furan Ring C
30.3	-CH ₂ - (α to furan)
20.9	-CH ₂ - (β to furan)
13.6	-CH ₃

Solvent: CDCl₃, Frequency: 75 MHz

Experimental Protocols

Synthesis of 5-Propylfuran-2-carbaldehyde[\[3\]](#)

A detailed experimental protocol for the synthesis of **5-Propylfuran-2-carbaldehyde** has been described.^[3] The following is a summary of the reported procedure.

Materials:

- CMFDBA 6 (1.013 g, 3.687 mmol)
- bis(acetylacetonate)nickel(II) (Ni(acac)₂, 56 mg, 0.22 mmol)
- Dry Tetrahydrofuran (THF, 20 mL)
- Diallyl ether (0.45 mL, 0.36 g, 3.7 mmol)
- Ethyl magnesium chloride (2M in THF, 3.70 mL, 7.40 mmol)
- 1N Hydrochloric acid (HCl, 100 mL)
- Dichloromethane (CH₂Cl₂)
- Sodium sulfate (Na₂SO₄)
- Silica gel
- Hexanes/ethyl acetate (15:1)

Procedure:

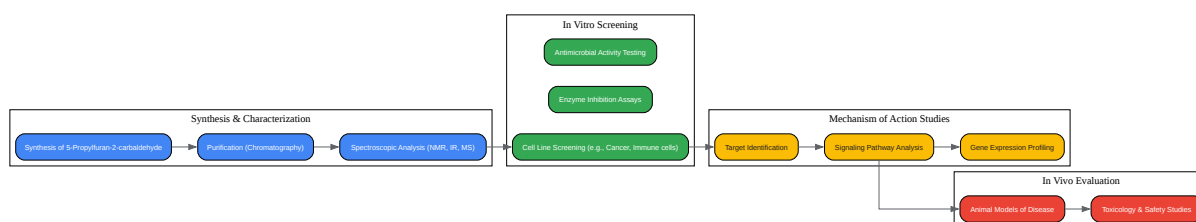
- A flask is charged with CMFDBA 6 and Ni(acac)₂ under an inert argon atmosphere.
- Dry THF and diallyl ether are added, and the mixture is stirred for 5 minutes.
- The mixture is cooled to -30 °C.
- Ethyl magnesium chloride is added dropwise, and the resulting solution is stirred at -30 °C for 1 hour.
- 1N HCl is added, and the mixture is allowed to warm to room temperature and stirred for 1 hour.

- The product is extracted with dichloromethane.
- The combined organic layers are dried over Na₂SO₄.
- The solvent is evaporated, and the residue is purified by column chromatography on silica gel using a 15:1 mixture of hexanes and ethyl acetate to yield **5-Propylfuran-2-carbaldehyde** as a yellow oil (83% yield).

Biological Context and Potential Relevance

While no specific signaling pathways involving **5-Propylfuran-2-carbaldehyde** have been documented in the available literature, the furan scaffold is a common motif in a wide range of biologically active compounds.^{[1][2]} Derivatives of furan have been reported to exhibit diverse pharmacological properties, including antibacterial, antifungal, antiviral, anti-inflammatory, and anticancer activities.^{[1][2][4]} The biological effects of these compounds are often attributed to the electron-rich nature of the furan ring, which can participate in various interactions with biological macromolecules.^[2]

The workflow for investigating the biological activity of a novel furan derivative like **5-Propylfuran-2-carbaldehyde** would typically involve a series of in vitro and in vivo studies.



[Click to download full resolution via product page](#)

General workflow for biological evaluation of a novel compound.

This generalized workflow illustrates the logical progression from the synthesis and characterization of a compound to comprehensive in vitro and in vivo studies aimed at elucidating its biological activity and mechanism of action. Future research on **5-Propylfuran-2-carbaldehyde** would likely follow such a path to determine its potential therapeutic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]

- 2. ijabbr.com [ijabbr.com]
- 3. 5-PROPYL-FURAN-2-CARBALDEHYDE synthesis - [chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Spectroscopic and Methodological Profile of 5-Propylfuran-2-carbaldehyde (CAS 14497-27-9)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087962#cas-number-14497-27-9-spectroscopic-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com